

# Personal protective equipment for handling Diethyl succinate-13C4

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## Compound of Interest

Compound Name: Diethyl succinate-13C4

Cat. No.: B12397190

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## Essential Safety and Handling Guide for Diethyl Succinate-13C4

This guide provides immediate, essential safety and logistical information for handling **Diethyl succinate-13C4** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining clear operational and disposal plans.

## Physicochemical and Safety Data

The following table summarizes key quantitative data for **Diethyl succinate-13C4**.

Property	Value	Reference
Chemical Formula	C4 <sup>13</sup> C4H14O4	[1]
Molecular Weight	178.16 g/mol	[1]
CAS Number	1628796-56-4	[1]
Physical State	Liquid	[2]
Appearance	Clear, colorless to yellow liquid	[2]
Boiling Point	218 °C (lit.)	[2]
Melting Point	1 °C (lit.)	[2]
Flash Point	> 93.3 °C (> 200.0 °F) Closed Cup	[3][4]
GHS Classification	Not a hazardous substance or mixture	[1]
Occupational Exposure Limits	No substances with occupational exposure limit values	[1][2]

## Operational Plan: Safe Handling Procedures

While **Diethyl succinate-13C4** is not classified as a hazardous substance, adherence to good laboratory practices is crucial to ensure safety.[1][5]

## Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle **Diethyl succinate-13C4** in a well-ventilated area.[1][2][6] The use of a chemical fume hood is recommended to avoid inhalation of any vapors, mists, or aerosols.[1][7]
- Eye Protection: Wear safety goggles with side-shields to protect against splashes.[1]

- Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn.<sup>[1][7]</sup> Inspect gloves for any tears or punctures before use and dispose of contaminated gloves properly after handling.<sup>[7]</sup>
- Body Protection: A lab coat or impervious clothing is required to prevent skin contact.<sup>[1][7]</sup>
- Emergency Equipment: Ensure a safety shower and eye wash station are readily accessible.<sup>[1]</sup>

## Handling and Storage

- Handling: Avoid direct contact with skin and eyes, and prevent inhalation of vapors.<sup>[1]</sup> Wash hands thoroughly after handling.<sup>[8]</sup>
- Storage: Keep the container tightly sealed in a cool, dry, and well-ventilated area.<sup>[1][2]</sup> Store away from direct sunlight and sources of ignition.<sup>[1]</sup>
  - Recommended Storage Temperatures:
    - Pure form: -20°C for up to 3 years, or 4°C for up to 2 years.<sup>[1]</sup>
    - In solvent: -80°C for up to 6 months, or -20°C for up to 1 month.<sup>[1]</sup>

## Accidental Release Measures

In the event of a spill, follow these steps:

- Evacuate: Evacuate non-essential personnel from the immediate area.<sup>[1]</sup>
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent the spill from spreading and keep it away from drains or water courses.<sup>[1]</sup>
- Personal Protection: Wear the appropriate PPE, including a respirator if necessary, before attempting to clean the spill.<sup>[1]</sup>

- Cleanup: Absorb the spilled liquid with an inert, non-combustible material such as diatomite or universal binders.[1]
- Decontamination: Decontaminate the affected surfaces and equipment by scrubbing with alcohol.[1]
- Disposal: Collect the absorbed material and any contaminated items in a suitable, sealed container for disposal according to the disposal plan.[2]

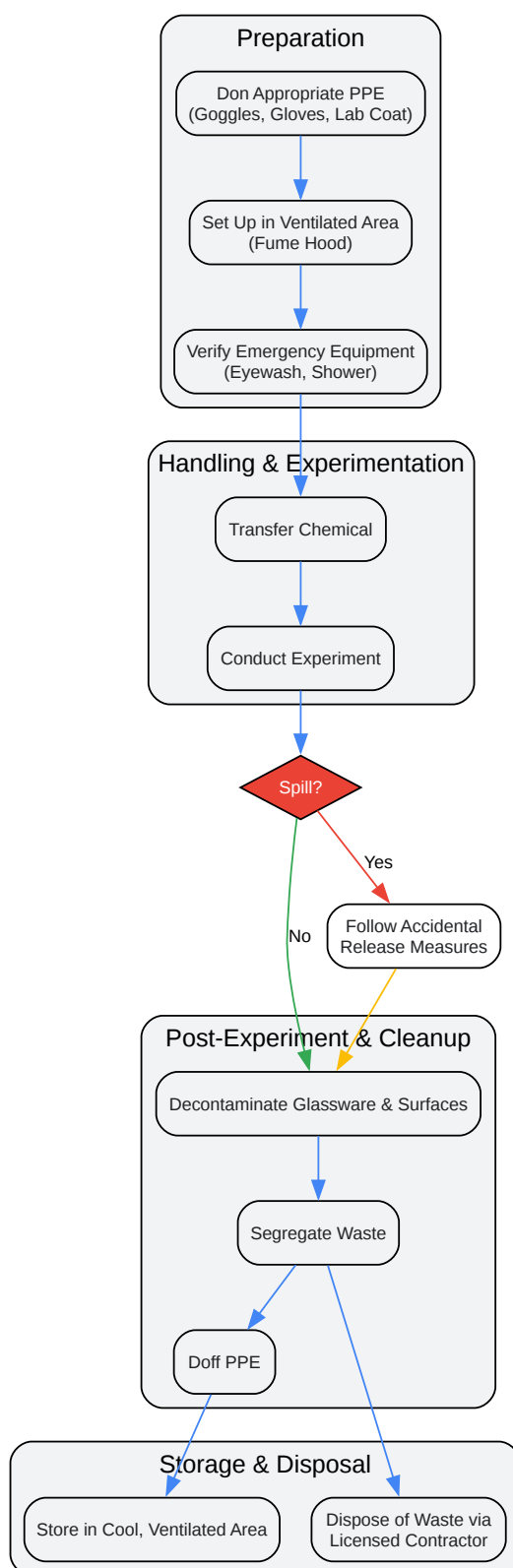
## Disposal Plan

Proper disposal of **Diethyl succinate-13C4** and its containers is essential to prevent environmental contamination.

- Chemical Waste: Dispose of surplus and non-recyclable solutions by offering them to a licensed disposal company.[7] The material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[7]
- Contaminated Materials: All materials used to clean up spills (e.g., absorbents, gloves) should be placed in a sealed container, properly labeled, and disposed of as chemical waste.
- Empty Containers: Do not reuse empty containers. They may retain product residue. Puncture or triple-rinse containers before offering them for recycling or reconditioning, or dispose of them in a sanitary landfill if permissible by local regulations.[2]
- Regulatory Compliance: Always adhere to local, state, and federal regulations for chemical waste disposal.[8]

## Workflow for Safe Handling of Diethyl Succinate-13C4

The following diagram illustrates the procedural workflow for the safe handling of **Diethyl succinate-13C4**, from preparation to disposal.



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Caption: Workflow for the safe handling of **Diethyl succinate-13C4**.

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